

Personal protective equipment for handling Desmethyl Celecoxib

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Compound of Interest

Compound Name: *Desmethyl Celecoxib*

Cat. No.: *B154141*

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Essential Safety and Handling Guide for Desmethyl Celecoxib

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Desmethyl Celecoxib**, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Personal Protective Equipment (PPE)

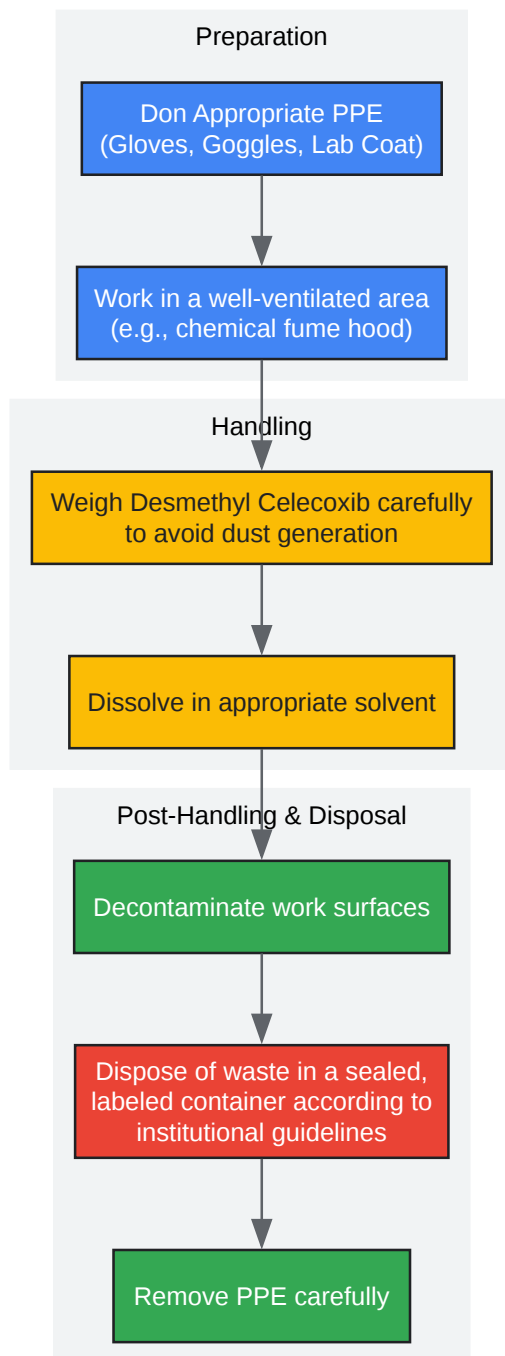
The following personal protective equipment is recommended when handling **Desmethyl Celecoxib** to minimize exposure and ensure personal safety.^[1]

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn to protect against splashes and dust.
Hand Protection	Protective gloves	Impervious gloves are recommended for all handling procedures.
Skin and Body Protection	Impervious clothing	To prevent skin contact.
Respiratory Protection	Suitable respirator	Use in areas with adequate ventilation. A respirator is necessary when engineering controls are insufficient or during emergency situations.

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is crucial for minimizing risks associated with **Desmethyl Celecoxib**. The following diagram outlines the procedural steps for safe handling, from preparation to disposal.

Safe Handling Workflow for Desmethyl Celecoxib



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Caption: Procedural workflow for the safe handling of **Desmethyl Celecoxib**.

Emergency Procedures: First Aid Measures

In the event of exposure to **Desmethyl Celecoxib**, immediate action is critical. The following first aid measures should be taken^[1]:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.

Storage and Disposal

Storage: Store **Desmethyl Celecoxib** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.^[1] Recommended storage conditions are -20°C for powder and -80°C when in solvent.^[1]

Disposal: Dispose of waste and unused product in accordance with all applicable federal, state, and local environmental regulations.^[1] It is considered very toxic to aquatic life with long-lasting effects, so release to the environment should be avoided.^[1] Waste should be collected in a sealed container and disposed of at an approved waste disposal plant.^[1]

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References

- 1. Desmethyl Celecoxib|170569-87-6|MSDS [dcchemicals.com]
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